Technical Guide: Glycolithocholic Acid Sodium Salt (Na-GLCA)

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Compound of Interest

Compound Name:	*Sodium glycolithocholate*
Cat. No.:	*B13705654*

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Physiological Mechanisms, Signaling Pathways, and Experimental Protocols[2]

Executive Summary

Glycolithocholic acid sodium salt (Na-GLCA) is the glycine-conjugated form of the secondary bile acid, lithocholic acid (LCA).[1][2] While historically categorized primarily as a hepatotoxin involved in the pathogenesis of cholestasis, modern research has repositioned GLCA as a potent, bioactive signaling lipid.

It functions as a high-affinity endogenous agonist for the TGR5 (GPBAR1) receptor, a G-protein-coupled receptor pivotal in regulating energy homeostasis, glucose metabolism, and immune responses.[1][2] Consequently, Na-GLCA is now a critical tool in drug discovery for metabolic syndrome, type 2 diabetes, and hepatic inflammation, while retaining its utility as a model compound for studying bile acid-induced toxicity.[1][2]

Physicochemical Profile & Reconstitution

Critical Note for Researchers: Na-GLCA exhibits amphipathic properties but remains sparingly soluble in neutral aqueous buffers due to its steroid nucleus.[1][2] The sodium salt form

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improves stability and initial solubilization compared to the free acid, but strict reconstitution protocols are required to prevent precipitation in cell culture media.

Chemical Specifications

Property	Detail
CAS Number	24404-83-9
Formula	$C_{26}H_{42}NNaO_4$
Molecular Weight	~455.61 g/mol
Primary Function	TGR5 Agonist, Cholestatic Agent
Solubility (DMSO)	~30–40 mg/mL (Recommended Stock)
Solubility (Ethanol)	~20 mg/mL
Aqueous Solubility	< 0.5 mg/mL (Requires pH > 7.2 or carriers)

Protocol A: Reconstitution & Storage

This protocol ensures a stable stock solution free of micro-precipitates, which can skew assay results.

- Solvent Selection: Do not attempt to dissolve directly in PBS or water.[1] Use sterile dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF).[1][2]
- Stock Preparation (50 mM):
  - Weigh 22.8 mg of Na-GLCA powder.[1][2]
  - Add 1.0 mL of sterile DMSO.[1]
  - Vortex vigorously for 30 seconds. Sonicate in a water bath at 37°C for 5 minutes if optical clarity is not achieved.
- Aliquoting: Divide into 50 µL aliquots in amber microtubes to prevent light degradation.

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- Storage: Store at -20°C (stable for 1 year) or -80°C (stable for 2 years). Avoid freeze-thaw cycles.[1][2]
- Working Solution: Dilute the DMSO stock at least 1:1000 into pre-warmed (37°C) culture media to achieve micromolar concentrations (e.g., 10–50 µM). Ensure the final DMSO concentration is < 0.1% to avoid solvent toxicity.[1]

Physiological Mechanisms

Na-GLCA operates through two distinct biological windows: a physiological signaling window (low concentration) and a pathophysiological toxicity window (high concentration/accumulation).[1][2]

TGR5 (GPBAR1) Agonism

The primary physiological role of GLCA is the activation of the membrane-bound receptor TGR5.[1] Unlike nuclear receptors (FXR), TGR5 initiates rapid non-genomic signaling cascades.[1]

- Incretin Secretion: In enteroendocrine L-cells, GLCA binds TGR5, triggering cAMP production.[1][2] This closes

  channels and opens voltage-gated

  channels, resulting in the exocytosis of Glucagon-like peptide-1 (GLP-1).[1][2]
- Energy Expenditure: In brown adipose tissue (BAT) and skeletal muscle, TGR5 activation promotes mitochondrial uncoupling and thyroid hormone activation (D2 enzyme), increasing basal metabolic rate.[1][2]
- Immune Modulation: GLCA signaling in Kupffer cells and macrophages inhibits the NF-

  B pathway, reducing the secretion of pro-inflammatory cytokines (TNF-

  , IL-6).[1][2]

Skeletal Muscle Hypertrophy

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Recent evidence identifies the LCA/GLCA-TGR5 axis as a regulator of muscle mass.[1] TGR5 activation induces the expression of IGF-1 (Insulin-like Growth Factor 1) via the cAMP-PKA-CREB pathway, subsequently activating the Akt/mTOR signaling cascade which drives protein synthesis and hypertrophy.[1][2]

Pathophysiology: Cholestasis & Toxicity

In conditions of biliary obstruction or transporter failure (e.g., BSEP inhibition), GLCA accumulates in hepatocytes.[1]

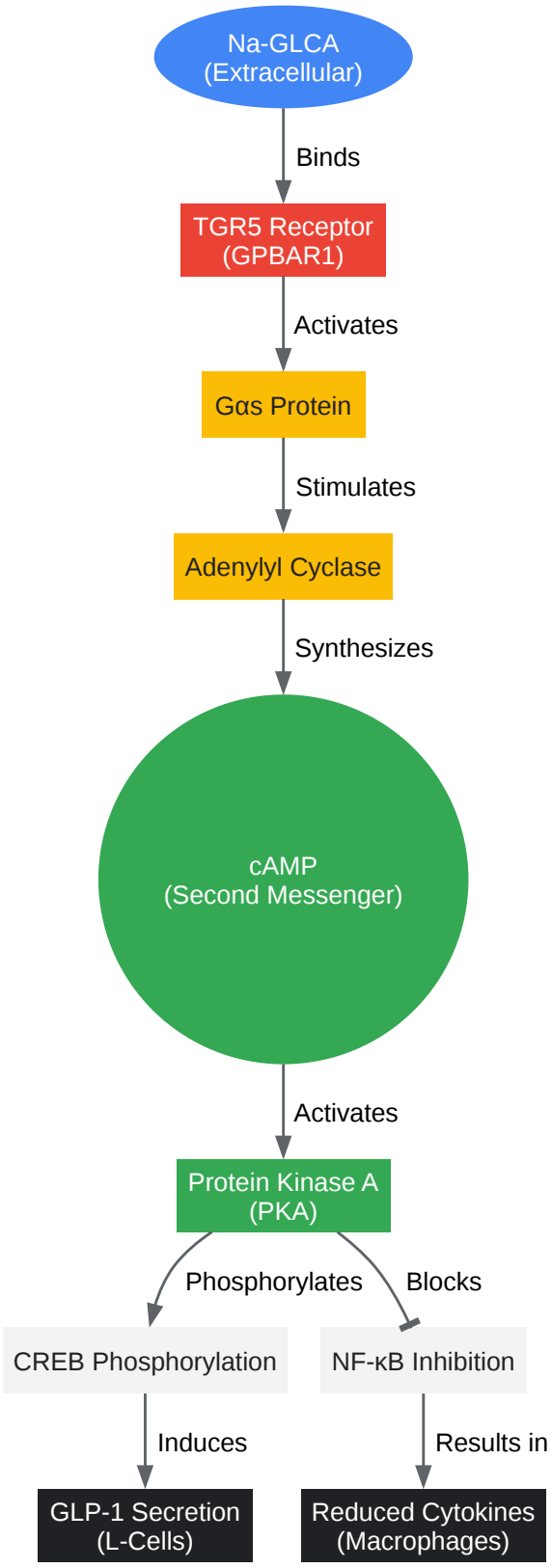
- Mechanism: High intracellular GLCA concentrations act as detergents, disrupting mitochondrial membranes and inducing oxidative stress (ROS).[1]
- Sulfation: The liver attempts to detoxify GLCA via sulfotransferase (SULT2A1) to form Sulfated-GLCA (SGLC).[1][2] Paradoxically, while SGLC is more water-soluble, it can still induce cholestasis if biliary excretion is blocked, leading to "bile infarcts."[1][2]

Visualization of Signaling Pathways

Diagram 1: The TGR5 Signaling Cascade

This diagram illustrates the mechanism by which Na-GLCA drives GLP-1 secretion and anti-inflammatory effects.[2]

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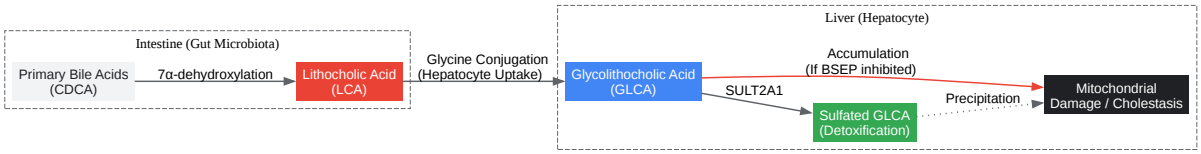
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Caption: Na-GLCA binds TGR5, triggering a cAMP/PKA cascade that promotes GLP-1 release and suppresses inflammation.[1][2]

Diagram 2: Enterohepatic Metabolism & Toxicity

This diagram maps the lifecycle of GLCA from formation to potential hepatotoxicity.



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Caption: Metabolic conversion of CDCA to LCA, conjugation to GLCA, and pathways leading to detoxification or toxicity.[1][2]

Experimental Protocols

Protocol B: In Vitro TGR5 cAMP Activation Assay

Objective: To quantify the potency of Na-GLCA as a TGR5 agonist in a cellular model.[2]

Materials:

- HEK293 cells stably expressing human TGR5 (GPBAR1).[1]
- Na-GLCA Stock (50 mM in DMSO).[1][2]
- cAMP detection kit (e.g., HTRF or ELISA).[1]
- IBMX (Phosphodiesterase inhibitor).[1]

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Methodology:

- Seeding: Plate TGR5-HEK293 cells in a 384-well plate (5,000 cells/well) in complete media. Incubate overnight.
- Starvation: Replace media with serum-free buffer containing 0.5 mM IBMX. Incubate for 30 minutes at 37°C. Causality: IBMX prevents the degradation of cAMP, ensuring the signal measured reflects TGR5 activation only.
- Treatment: Add Na-GLCA at graded concentrations (e.g., 0.1 µM to 100 µM). Include a DMSO vehicle control and a positive control (e.g., INT-777).[1][2]
- Incubation: Incubate for 30–60 minutes at 37°C.
- Lysis & Detection: Lyse cells and quantify cAMP levels according to the kit manufacturer's instructions.
- Analysis: Plot log[Concentration] vs. Response to determine the

  . Expect an

  in the low micromolar range (~1–5 µM).[1]

Protocol C: In Vivo Cholestasis Model (Mouse)

Objective: To utilize GLCA/LCA to induce intrahepatic cholestasis for studying liver injury.[1]

Methodology:

- Animal Model: C57BL/6 mice (Male, 8–10 weeks).
- Dosing: Administer Na-GLCA (or LCA) via diet (0.5% to 1.0% w/w) or daily gavage (100 mg/kg).[1][2]
- Duration: 4 to 7 days.
- Endpoints:

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- Serum Biochemistry: Measure ALT, AST (hepatocellular injury), and Alkaline Phosphatase (biliary injury).[1][2]
- Histology: H&E staining to observe "bile infarcts" and neutrophil infiltration.[1]
- Gene Expression: qPCR for inflammatory markers (Tnfa, Il1b) and fibrotic markers (Col1a1).[1]

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